

Spectroscopic analysis and confirmation of 4-((Benzylxy)methyl)-6-chloropyrimidine structure

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Compound of Interest

Compound Name: 4-((Benzylxy)methyl)-6-chloropyrimidine

Cat. No.: B1524724

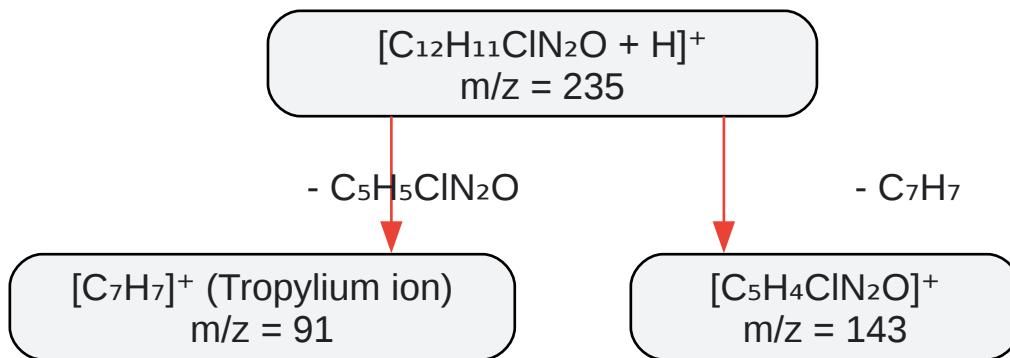
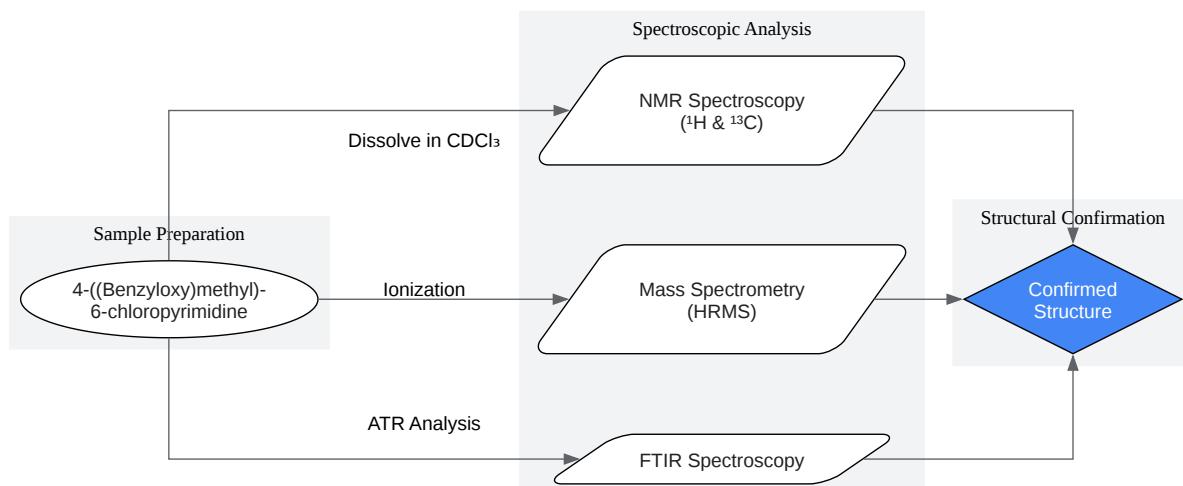
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The Imperative of Orthogonal Spectroscopic Analysis

Relying on a single analytical technique for structural confirmation is a practice fraught with risk. Each spectroscopic method probes different aspects of a molecule's physical properties. By employing a suite of orthogonal techniques—¹H NMR, ¹³C NMR, High-Resolution Mass Spectrometry (HRMS), and FTIR—we create a multi-faceted and robust body of evidence. This approach minimizes the potential for misinterpretation and provides a comprehensive characterization of the target compound.

Experimental Workflow: A Triad of Spectroscopic Scrutiny

Our analytical approach is rooted in a logical progression of experiments, each providing a unique piece of the structural puzzle. The synergy between these techniques allows for a comprehensive and definitive confirmation.



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References

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